

Technical Guide: Safety and Handling of 2-Ethyl-3-methoxypyrazine-d5

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Compound of Interest

Compound Name: **2-Ethyl-3-methoxypyrazine-d5**

Cat. No.: **B12368157**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **2-Ethyl-3-methoxypyrazine-d5**. No specific Safety Data Sheet (SDS) for the deuterated (d5) form of this compound is publicly available. The information herein is primarily derived from the SDS of its non-deuterated analog, 2-Ethyl-3-methoxypyrazine. The toxicological and chemical properties are expected to be nearly identical; however, this guide should be used as a reference in conjunction with institutional safety protocols.

Introduction

2-Ethyl-3-methoxypyrazine-d5 is the deuterated form of 2-Ethyl-3-methoxypyrazine, a naturally occurring flavor and aroma compound found in various foods. In a research and drug development context, deuterated compounds like **2-Ethyl-3-methoxypyrazine-d5** are invaluable as internal standards for analytical quantification, particularly in mass spectrometry-based assays. The incorporation of stable isotopes provides a distinct mass signature without significantly altering the chemical properties, enabling precise measurement in complex biological matrices.

This guide outlines the essential safety precautions, handling procedures, and emergency responses necessary for the safe use of **2-Ethyl-3-methoxypyrazine-d5** in a laboratory setting.

Hazard Identification and Classification

Based on the data for its non-deuterated analog, 2-Ethyl-3-methoxypyrazine is classified as a hazardous substance. The primary hazards are summarized below.

GHS Hazard Statements:

- H227: Combustible liquid.[\[1\]](#)
- H302: Harmful if swallowed.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H318: Causes serious eye damage.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Danger[\[1\]](#)

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below.

Quantitative Data Summary

The following tables summarize the key quantitative data available for 2-Ethyl-3-methoxypyrazine, the non-deuterated analog of **2-Ethyl-3-methoxypyrazine-d5**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C7H10N2O	[2]
CAS Number	25680-58-4	[1] [2]
Appearance	Clear liquid	[1]
Specific Gravity	1.049 g/cm ³ @ 25°C	[3]
Boiling Point	90°C @ 40 mmHg	[3]
Flash Point	68.89°C (156.00°F)	[3]
logP (o/w)	1.800	[3]

Table 2: Hazard and Precautionary Information

Category	Code	Statement	Reference
Hazard	H227	Combustible liquid.	[1]
H302		Harmful if swallowed. [1]	
H315		Causes skin irritation. [1] [2]	
H318		Causes serious eye damage. [1]	
H335		May cause respiratory irritation. [1] [2]	
Prevention	P210	Keep away from heat, sparks, open flames and hot surfaces. No smoking. [1]	
P261		Avoid breathing vapor/spray. [1]	
P264		Wash contaminated skin thoroughly after handling. [1]	
P270		Do not eat, drink or smoke when using this product. [1]	
P280		Wear protective gloves/protective clothing/eye protection/face protection. [1] [2]	
Response	P301+P312	If swallowed: Call a poison center/doctor if you feel unwell. [1]	
P302+P352		If on skin: Wash with plenty of water. [1]	

P304+P340	If inhaled: Remove person to fresh air and keep comfortable for breathing.	[1][2]
P305+P351+P338	If in eyes: Rinse cautiously with water for several minutes.	
	Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
P310	Immediately call a poison center/doctor.	[1]
Storage	P403+P235	Store in a well-ventilated place. Keep cool.
P405	Store locked up.	[1]
Disposal	P501	Dispose of contents/container in accordance with national regulations.

Experimental Protocol: General Laboratory Safe Handling

The following is a general protocol for the safe handling of pyrazine derivatives like **2-Ethyl-3-methoxypyrazine-d5** in a laboratory setting. This should be adapted to specific experimental needs and institutional guidelines.

4.1 Engineering Controls

- Always handle **2-Ethyl-3-methoxypyrazine-d5** in a well-ventilated area.
- Use a certified chemical fume hood for all procedures that may generate vapors or aerosols.

- Ensure that an emergency eyewash station and safety shower are readily accessible.

4.2 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that comply with European standard EN 166 or equivalent.[\[2\]](#)
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or tasks with a higher risk of splashing, consider additional protective clothing.
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a properly fitted respirator with an appropriate organic vapor cartridge.

4.3 Handling and Storage

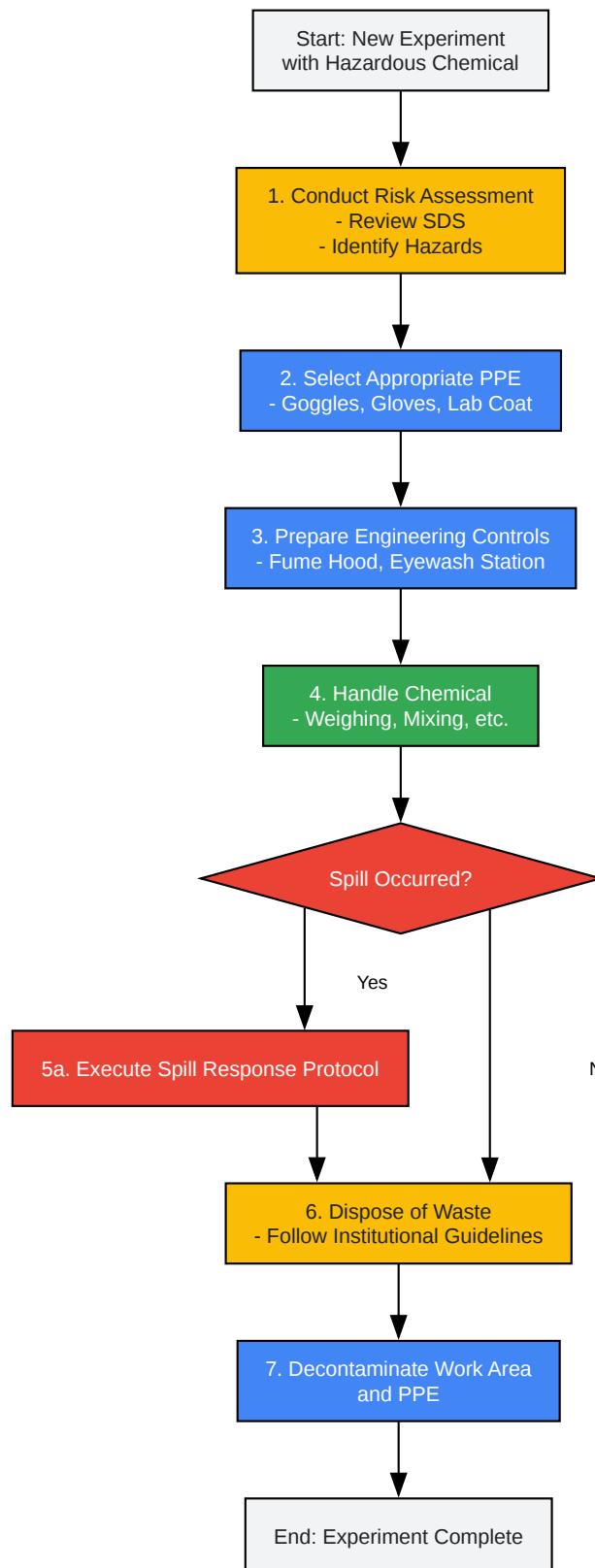
- Handling:
 - Avoid contact with skin, eyes, and clothing.[\[2\]](#)
 - Do not inhale vapors or mists.[\[2\]](#)
 - Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]\[4\]](#)
 - Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]\[2\]](#)
 - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]\[4\]](#)
 - Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#)
 - Store in a locked cabinet or other secure area.[\[1\]](#)

4.4 First Aid Measures

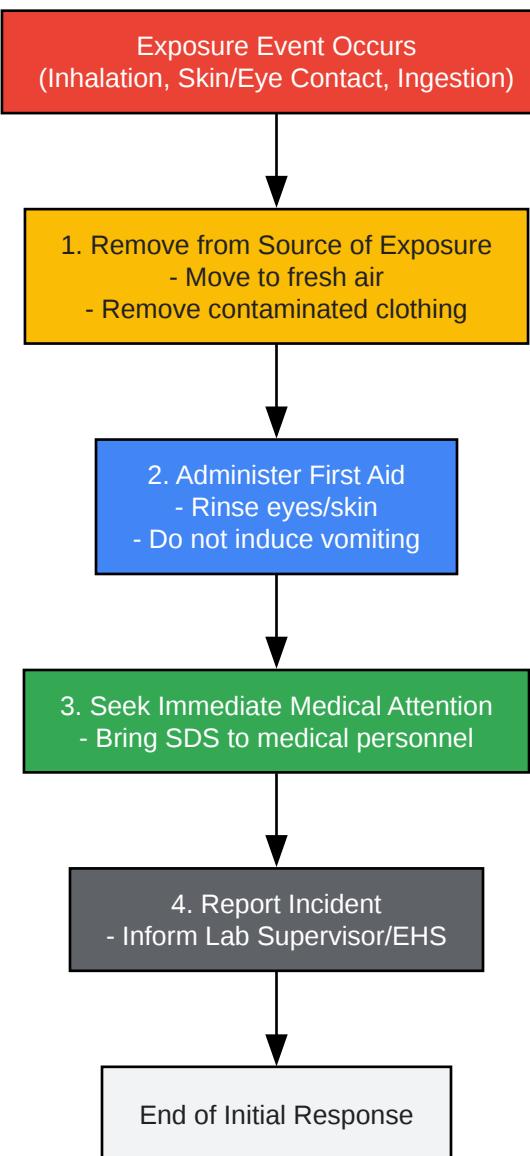
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.[1][2]
- If on Skin: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation occurs, get medical advice.[1][2]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[1]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1]

Visualized Workflows and Relationships

The following diagrams illustrate key logical workflows for handling hazardous chemicals in a research environment.

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Caption: General workflow for handling a hazardous chemical in a laboratory setting.



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Caption: Logical flow for an emergency response to a chemical exposure event.

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